

An In-depth Technical Guide on the Physical Properties of Methyl Vinyl Ketone

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Compound of Interest

Compound Name: *but-3-en-2-one*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of methyl vinyl ketone (MVK), a crucial intermediate in various organic syntheses, including the production of steroids and Vitamin A.^[1] A thorough understanding of its physical characteristics is paramount for its safe handling, application in experimental design, and process scale-up. This document presents key quantitative data in a structured format, details the experimental protocols for their determination, and provides a logical visualization of the concepts discussed.

Core Physical Properties

Methyl vinyl ketone is a colorless, flammable, and highly toxic liquid with a pungent odor.^[2] It is soluble in water and polar organic solvents.^[2] Key physical properties are summarized below.

Data Presentation: Physical Properties of Methyl Vinyl Ketone

Physical Property	Value	Conditions
Boiling Point	80 °C	at 1013 hPa
81.4 °C	at standard pressure	
Density	0.864 g/mL	at 25 °C[1][3]
0.85 g/cm ³	at 20 °C	
0.8407 g/cm ³	Not specified	
Melting Point	-7 °C[1][2]	-
Flash Point	-7 °C (19 °F; 266 K)[2]	-
Autoignition Temperature	370 °C (698 °F; 643 K)[2]	-

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standard laboratory procedures for measuring the boiling point and density of a liquid like methyl vinyl ketone.

1. Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[4][5]

Methodology: Thiele Tube Method

This method is suitable for small sample volumes.[6]

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, rubber band, heating source (e.g., Bunsen burner), and heat-transfer fluid (e.g., paraffin oil). [4][7]
- Procedure:
 - A small amount of the liquid sample (a few milliliters) is placed into the small test tube.[7]

- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
[4]
- The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.[6]
- The entire assembly is placed in the Thiele tube containing the heat-transfer fluid.[6]
- The side arm of the Thiele tube is gently and evenly heated.[4][6]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.[4][6] At this point, the vapor pressure of the liquid is greater than the atmospheric pressure.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[4][6]

2. Determination of Density

Density is the mass of a substance per unit volume.

Methodology: Direct Measurement

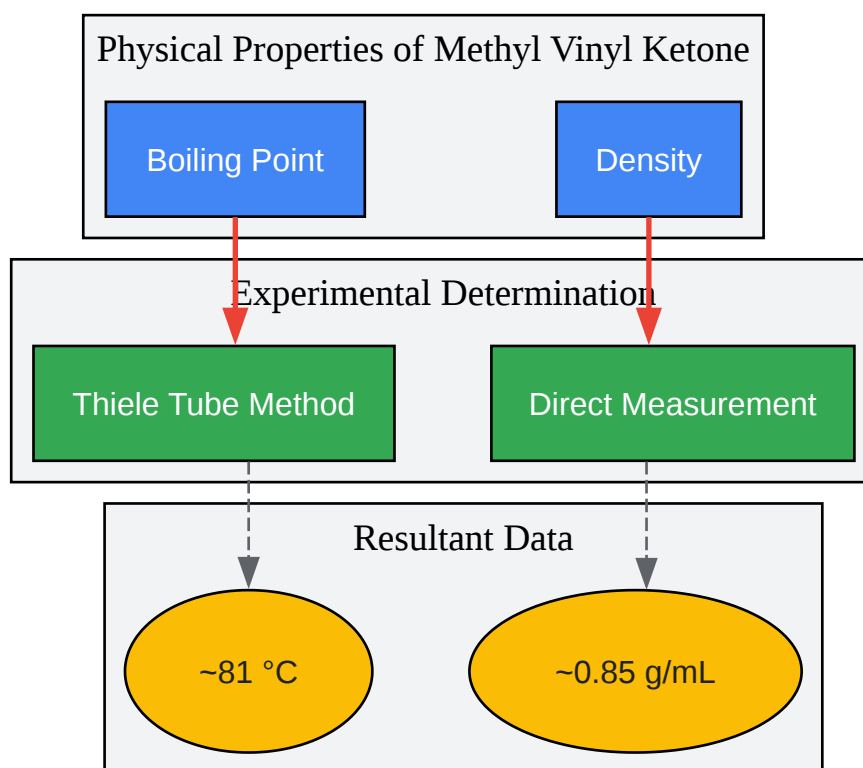
This is a straightforward method for determining the density of a liquid.

- Apparatus: A graduated cylinder (e.g., 25 mL or 50 mL) and an electronic balance.[8]
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured and recorded.[8]
 - A specific volume of the liquid (e.g., 20 mL) is carefully measured into the graduated cylinder. The volume should be read from the bottom of the meniscus.[8]

- The combined mass of the graduated cylinder and the liquid is measured and recorded.[8]
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.[9]
- The density is then calculated by dividing the mass of the liquid by the measured volume. [8]
- To improve accuracy, the procedure should be repeated multiple times, and the average density calculated.[9]

Mandatory Visualization

The following diagram illustrates the logical relationship between the physical properties of methyl vinyl ketone and the experimental methods used for their determination.



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Figure 1: Relationship between physical properties and their experimental determination.

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